

# Solubility Profile of Sodium Rhodizonate: A Technical Guide

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## Compound of Interest

Compound Name: Sodium rhodizonate

Cat. No.: B147456

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sodium rhodizonate** in various solvents. The information is intended to assist researchers, scientists, and professionals in drug development in the effective use of this compound.

## Core Data Presentation

The solubility of **sodium rhodizonate** is a critical parameter for its application in various scientific fields, including analytical chemistry and forensic science. While extensive quantitative data is limited in publicly available literature, this guide summarizes the known solubility characteristics in a range of common solvents.

Solvent	Chemical Class	Quantitative Solubility	Qualitative Solubility	Source
Water	Protic Solvent	1.96 mg/mL (at pH 2, 60°C with sonication)	Soluble	[1]
Ethanol	Protic Solvent	Not Available	Insoluble	[2]
Methanol	Protic Solvent	Not Available	Insoluble (as per "alcohol")	[2]
Acetone/Water (75:25)	Ketone/Water Mixture	Not Available	Solution is stable for over two days	[3]
Sodium Bicarbonate Solution	Aqueous Basic Solution	Not Available	Slightly Soluble	[2]
Diethyl Ether	Ether	Not Available	Not specified; likely insoluble	
Chloroform	Halogenated Hydrocarbon	Not Available	Not specified; likely insoluble	
Toluene	Aromatic Hydrocarbon	Not Available	Not specified; likely insoluble	
Acetonitrile	Nitrile	Not Available	Not specified; likely insoluble	
Glycerol	Polyol	Not Available	Not specified; likely soluble	
Acetic Acid	Carboxylic Acid	Not Available	Not specified	
Ethyl Acetate	Ester	Not Available	Not specified; likely poorly soluble	

Note on Data Limitations: The quantitative solubility of **sodium rhodizionate** in many common organic solvents has not been extensively reported in peer-reviewed literature. The provided

data is based on available safety data sheets, chemical supplier information, and scientific publications. For precise quantitative measurements, experimental determination is recommended.

## Experimental Protocols

For researchers requiring precise solubility data, the following experimental protocol, based on the widely accepted shake-flask method, is provided.

Objective: To determine the equilibrium solubility of **sodium rhodizonate** in a specific solvent at a controlled temperature.

Materials:

- **Sodium Rhodizonate** (solid)
- Solvent of interest
- Analytical balance
- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (0.45  $\mu\text{m}$ , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other validated analytical method)

Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of solid **sodium rhodizonate** to a scintillation vial. The excess solid should be clearly visible.
- Add a known volume of the solvent of interest to the vial.
- Seal the vial to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The concentration of the solute in the solution should not change over time.
- Phase Separation:
  - After equilibration, remove the vial and allow the undissolved solid to settle.
  - To ensure complete separation of the solid from the liquid phase, centrifuge the vial at a high speed.
- Sample Collection and Dilution:
  - Carefully withdraw an aliquot of the clear supernatant using a syringe.
  - Immediately filter the aliquot through a 0.45 µm syringe filter into a clean vial. This step is crucial to remove any remaining solid particles.
  - Accurately dilute the filtered solution with the solvent to a concentration within the calibration range of the analytical method.
- Quantification:
  - Analyze the diluted sample using a validated analytical method, such as HPLC.
  - Determine the concentration of **sodium rhodizonate** in the diluted sample by comparing its response to a calibration curve prepared from standards of known concentrations.

- Calculation of Solubility:
  - Calculate the original concentration of the saturated solution by taking into account the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or mol/L.

## Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **sodium rhodizionate** using the shake-flask method.



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Caption: Workflow for Solubility Determination.

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